

Introduction: The Polymorphic World of **Alumina**

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Compound of Interest

Compound Name: *Alumina*
CAS No.: *12415-34-8*
Cat. No.: *B228590*

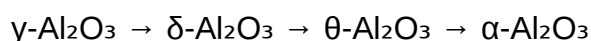
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Aluminum oxide (Al_2O_3), or **alumina**, is a cornerstone material in fields ranging from advanced ceramics to industrial catalysis.[1] Its utility is not derived from a single, monolithic identity but from its remarkable polymorphism—the ability to exist in multiple crystalline structures.[2][3][4] These different phases, while chemically identical, possess distinct atomic arrangements that dictate their physical and chemical properties, most notably their thermal stability.

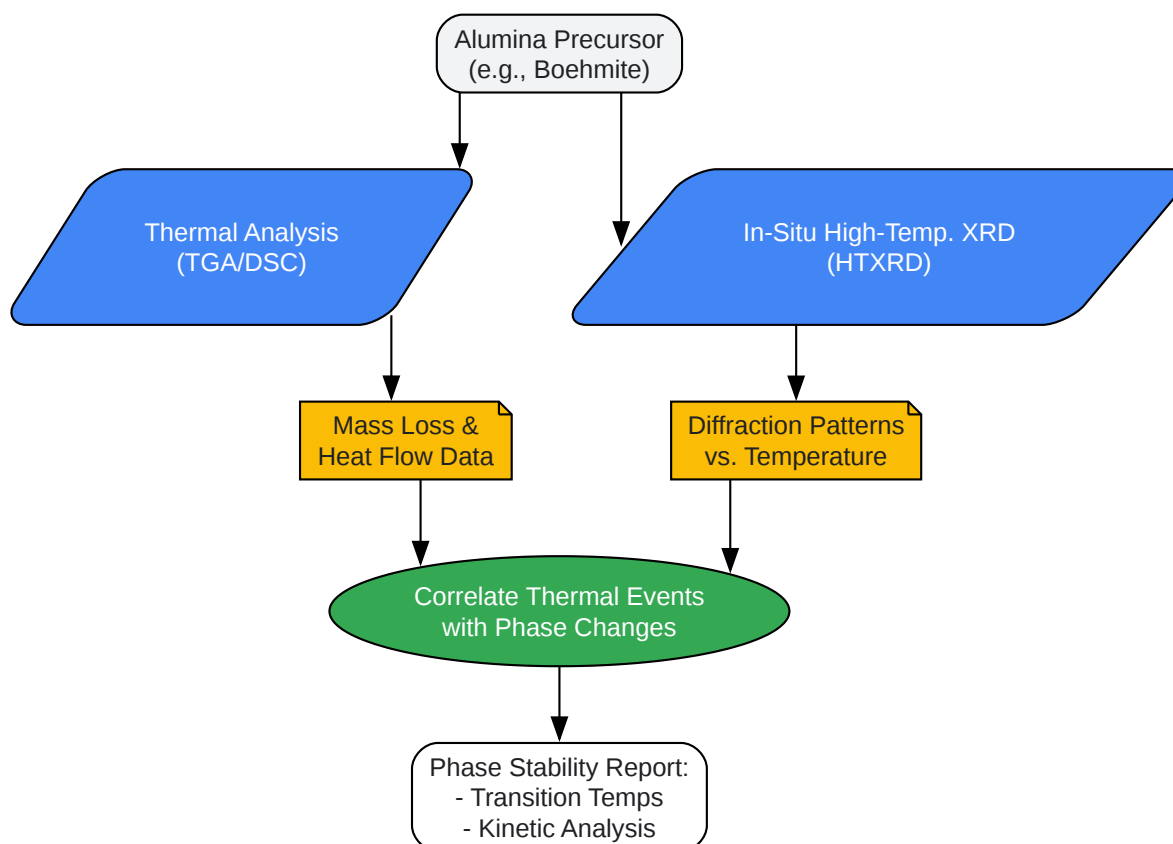
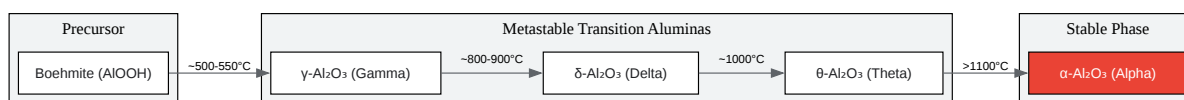
The journey of **alumina** upon heating is a cascade of transformations through several metastable states, known as transition **aluminas**, before culminating in the most thermodynamically stable form: α -**alumina** (corundum).[2][5] This guide provides a detailed exploration of the thermal stability of these key phases, the kinetics and mechanisms of their transformations, and the experimental methodologies required for their characterization. Understanding these transitions is paramount for researchers and engineers who seek to harness the unique properties of each phase for specific high-temperature applications.

The Alumina Phase Transformation Pathway

The thermal treatment of aluminum hydroxides, such as gibbsite ($\text{Al}(\text{OH})_3$) or boehmite (AlOOH), initiates a sequence of phase transitions.[6] The most commonly encountered pathway proceeds as follows:



This progression is not merely a series of structural rearrangements but a kinetic process heavily influenced by several factors.[5][7] The transformation temperatures are not absolute values but rather ranges that can shift based on the precursor material, heating rate, particle size, and atmospheric conditions.[5][6][7]



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Sources

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- [6. Control of the \$\gamma\$ -alumina to \$\alpha\$ -alumina phase transformation for an optimized alumina densification | Boletín de la Sociedad Española de Cerámica y Vidrio \[elsevier.es\]](#)
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